

Application Notes and Protocols for the Quantification of 2-Bromo-4'-methylpropiophenone

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Compound of Interest

Compound Name: *2-Bromo-4'-methylpropiophenone*

Cat. No.: *B029744*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **2-bromo-4'-methylpropiophenone**, a key intermediate in the synthesis of various pharmaceutical compounds, including cathinone derivatives.^{[1][2][3]} The protocols outlined below describe validated methods using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS), suitable for quality control, stability testing, and research applications.

Overview of Analytical Techniques

The quantification of **2-bromo-4'-methylpropiophenone** can be effectively achieved using chromatographic techniques. HPLC is a robust method for routine quality control due to its high resolution and sensitivity for non-volatile compounds.^[4] GC-MS is a highly specific and sensitive alternative, particularly useful for identifying and quantifying the analyte in complex matrices.^{[1][5]} The choice of method may depend on the sample matrix, required sensitivity, and available instrumentation.^[6]

Experimental Protocols

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol describes a reversed-phase HPLC method for the quantification of **2-bromo-4'-methylpropiophenone**.

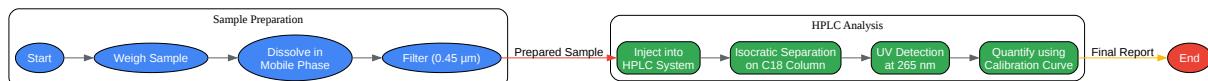
2.1.1. Sample Preparation

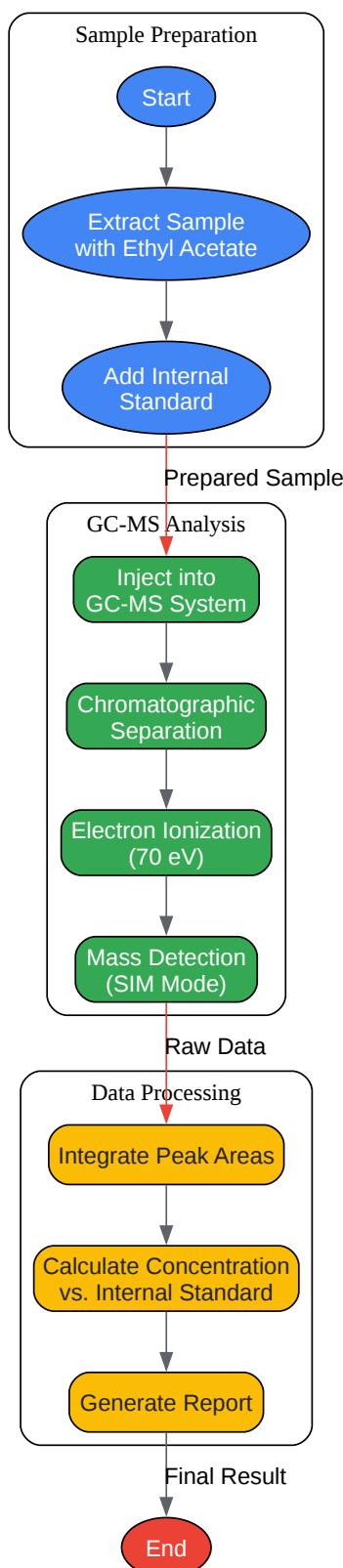
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-bromo-4'-methylpropiophenone** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Solution: Dissolve the sample containing **2-bromo-4'-methylpropiophenone** in the mobile phase to obtain a theoretical concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

2.1.2. HPLC-UV Instrumentation and Conditions

Parameter	Value
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and Water (60:40, v/v), isocratic
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detection	265 nm[1][7]
Run Time	10 minutes

2.1.3. HPLC Analysis Workflow



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